

Ovatodiolide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ovatodiolide

Cat. No.: B1677817

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Abstract

Ovatodiolide, a macrocyclic diterpenoid isolated from the medicinal plant *Anisomeles indica*, has garnered significant attention in the scientific community for its diverse and potent pharmacological activities. This technical guide provides an in-depth overview of the physicochemical properties of **Ovatodiolide**, alongside detailed experimental protocols for key biological assays and a visual representation of its known signaling pathways. The information compiled herein is intended to serve as a valuable resource for researchers investigating the therapeutic potential of this promising natural compound.

Physicochemical Properties

Ovatodiolide presents as a solid powder and exhibits a range of physicochemical properties crucial for its handling, formulation, and biological activity. A summary of these properties is presented in the tables below.

Table 1: General Physicochemical Properties of Ovatodiolide

Property	Value	Reference(s)
Molecular Formula	C ₂₀ H ₂₄ O ₄	[1][2]
Molecular Weight	328.40 g/mol	[1][2]
CAS Number	3484-37-5	[1]
Appearance	Solid powder	[1]
Melting Point	148-150 °C	[1]

Table 2: Solubility Profile of Ovatodiolide

Solvent	Solubility	Reference(s)
Water	Practically insoluble	[3]
Petroleum Ether	Practically insoluble	[3]
Ethanol	Soluble	[3]
Chloroform	Soluble	[3]
Ether	Soluble	[3]
Glycerol	Soluble	[3]
Olive Oil	Soluble	[3]
DMSO	Soluble	[4]

Table 3: Spectral Data of Ovatodiolide

While specific spectral data with peak assignments were not readily available in the public domain, the following provides a general overview of the expected spectral characteristics based on its chemical structure.

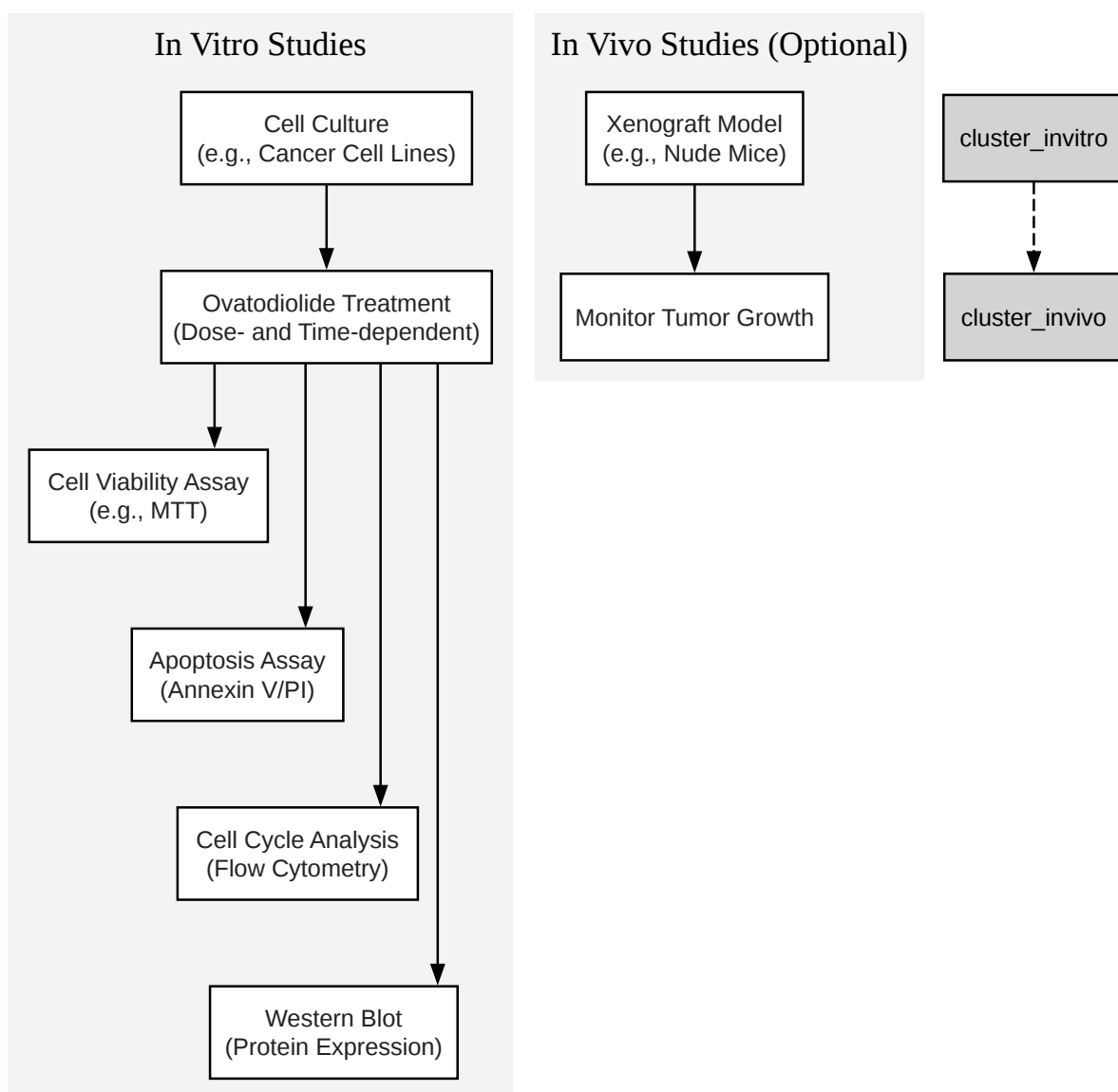
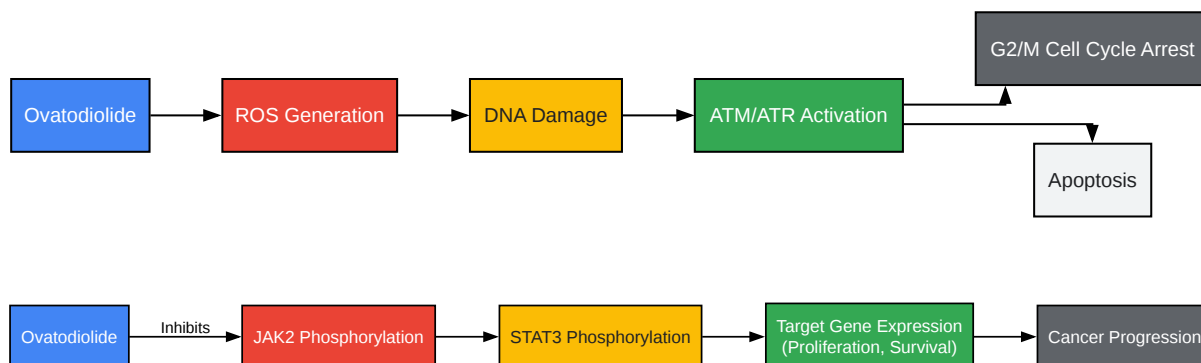
Spectral Data	Description
^1H NMR	The proton NMR spectrum is expected to show signals corresponding to olefinic protons, protons adjacent to carbonyl and ether functionalities, and methyl groups.
^{13}C NMR	The carbon NMR spectrum will display resonances for carbonyl carbons, olefinic carbons, carbons of the ether linkage, and aliphatic carbons.
Infrared (IR)	The IR spectrum should exhibit characteristic absorption bands for C=O (carbonyl) stretching, C=C (alkene) stretching, and C-O (ether) stretching vibrations.
Mass Spectrometry (MS)	The mass spectrum will show a molecular ion peak corresponding to the molecular weight of Ovatodioidide, along with fragmentation patterns characteristic of its diterpenoid lactone structure.

Biological Activities and Signaling Pathways

Ovatodioidide has demonstrated a broad spectrum of biological activities, with its anti-cancer properties being the most extensively studied. It exerts its effects by modulating several key signaling pathways within cancer cells.

ROS-Dependent ATM/ATR Signaling Pathway

Ovatodioidide has been shown to induce the generation of reactive oxygen species (ROS) in cancer cells. This increase in ROS leads to DNA damage, which in turn activates the Ataxia Telangiectasia Mutated (ATM) and ATM and Rad3-related (ATR) signaling pathways. This cascade ultimately results in cell cycle arrest at the G2/M phase and apoptosis.^{[5][6]}



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